

An In-depth Technical Guide to 2-Propyl-1,3,2-benzodioxaborole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propyl-1,3,2-benzodioxaborole

Cat. No.: B1353097

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This guide provides a detailed overview of the chemical properties, synthesis, and applications of **2-Propyl-1,3,2-benzodioxaborole**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

2-Propyl-1,3,2-benzodioxaborole is an organic compound featuring a benzodioxaborole core with a propyl group attached to the boron atom.^[1] This structure makes it a valuable reagent in organic synthesis, particularly in cross-coupling reactions.^[1]

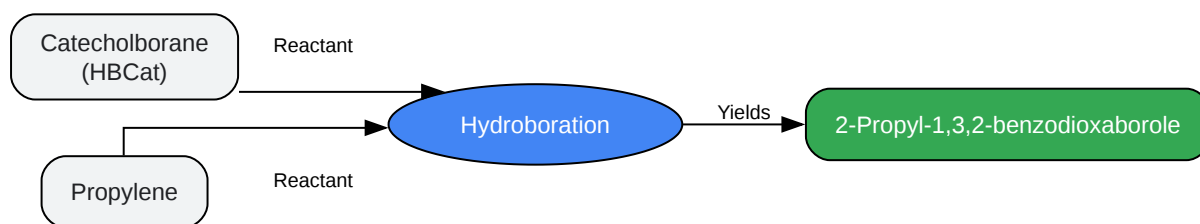
The fundamental properties of **2-Propyl-1,3,2-benzodioxaborole** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₁ BO ₂	[1][2][3]
Molecular Weight	161.99 g/mol (often rounded to 162)	[1][2][3]
IUPAC Name	2-propyl-1,3,2-benzodioxaborole	[1]
CAS Number	40218-49-3	[1][2]
Canonical SMILES	CCCB1OC2=CC=CC=C2O1	[1]
InChI Key	VIKLNEIFCBHZLL-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The synthesis of **2-Propyl-1,3,2-benzodioxaborole** can be achieved through several methods, primarily involving the reaction of a boron-containing compound with catechol or the hydroboration of an alkene.[1]

A common method for synthesizing compounds of this class is the reaction of catecholborane with an alkene, in this case, propylene. This hydroboration reaction adds the boron-hydrogen bond across the carbon-carbon double bond of the propylene.[4]



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*Synthesis of **2-Propyl-1,3,2-benzodioxaborole** via hydroboration.*

While a specific protocol for propylene is not detailed in the provided results, a well-documented procedure for a similar reaction, the hydroboration of 1-hexyne with catecholborane, can serve as a representative experimental methodology.[5] This process can be adapted for the synthesis of **2-Propyl-1,3,2-benzodioxaborole** from propylene.

Materials:

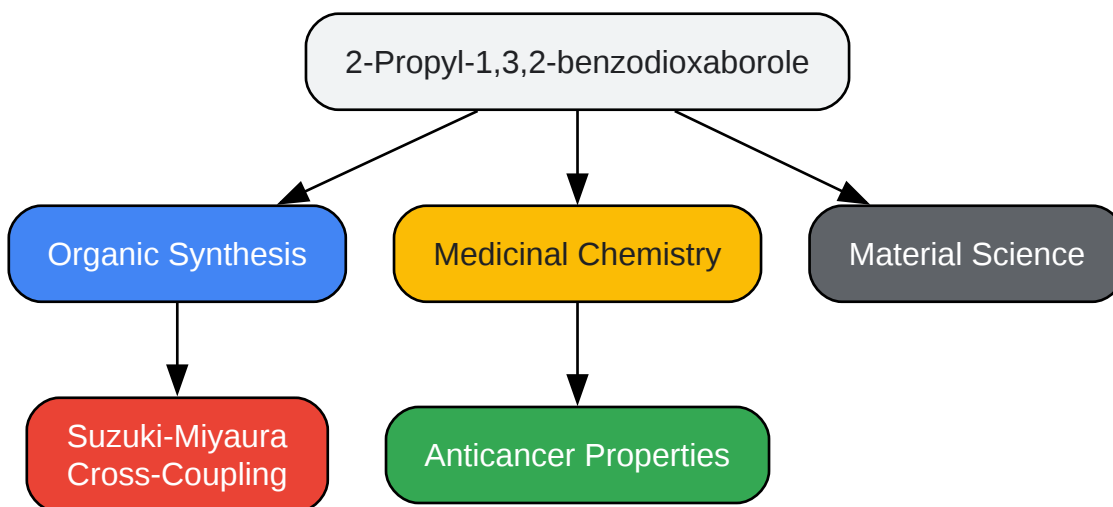
- 1-Hexyne (or Propylene gas)
- Catecholborane
- Nitrogen source
- Ice-water bath
- Round-bottomed flask equipped with a magnetic stirrer, thermometer, addition funnel (or gas inlet), and reflux condenser.

Procedure:

- A three-necked, round-bottomed flask is assembled and flushed with nitrogen.[5]
- The flask is charged with the alkene (e.g., 1-hexyne). For propylene, a continuous stream would be bubbled through the reaction mixture.
- Catecholborane is added slowly to the stirred alkene.[5]
- The reaction is exothermic and should be maintained at a controlled temperature (e.g., 60-70°C for 1-hexyne) using an ice-water bath for cooling as needed.[5]
- After the initial reaction, the mixture is stirred at a slightly elevated temperature for a period (e.g., 2 hours at 60°C) to ensure the reaction goes to completion.[5]
- The resulting product can then be purified by distillation under reduced pressure.[5]

Applications in Research and Development

2-Propyl-1,3,2-benzodioxaborole and related compounds are versatile reagents in organic chemistry and have potential applications in medicinal chemistry.



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*Key application areas of **2-Propyl-1,3,2-benzodioxaborole**.*

- **Organic Synthesis:** This compound serves as a building block for creating more complex organic molecules. It is particularly useful in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form new carbon-carbon bonds.[1]
- **Medicinal Chemistry:** The benzodioxaborole core is found in some biologically active molecules. Derivatives of this structure have been investigated for their potential anti-cancer properties, specifically for their ability to inhibit angiogenesis (the formation of new blood vessels).[1]
- **Material Science:** Due to the presence of the boron atom, this compound may have unique electronic properties, making it a candidate for the development of new materials.[1]

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Propyl-1,3,2-benzodioxaborole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353097#2-propyl-1-3-2-benzodioxaborole-molecular-weight-and-formula]

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